MDPD Technical Support Center: Troubleshooting Data Downloads

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Compound of Interest		
Compound Name:	MDPD	
Cat. No.:	B1676119	Get Quote

Welcome to the technical support center for the Molecular Data & Pathway Database (**MDPD**). This guide provides answers to common questions and solutions for issues you may encounter when downloading datasets.

Frequently Asked Questions (FAQs)
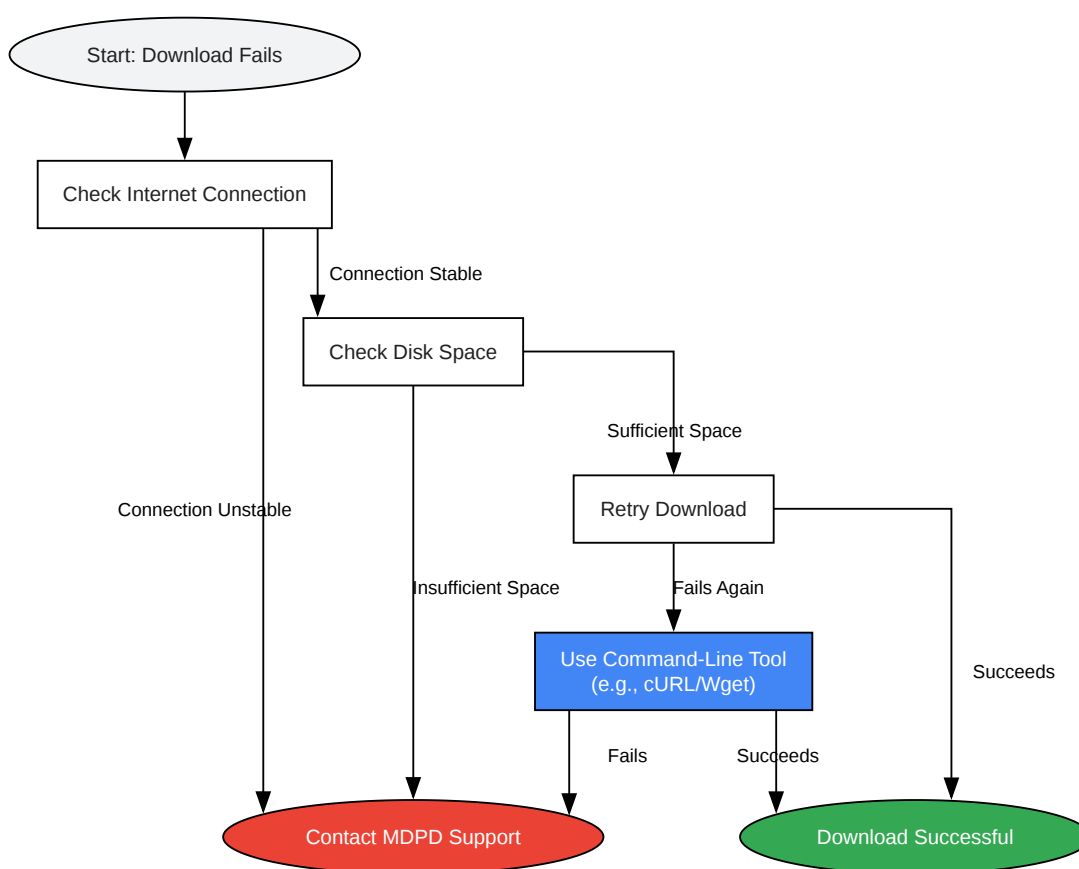## Why is my file download failing or incomplete?

An incomplete download occurs when the connection between your computer and the **MDPD** server is interrupted.[1][2] This is a common issue, especially with large datasets.

Troubleshooting Steps:

- Check Your Internet Connection: An unstable or slow internet connection is a primary cause of download failure.[3][4] Try restarting your router or connecting directly via an Ethernet cable for better stability.[3]

- Ensure Sufficient Disk Space: Lack of adequate storage space on your selected drive will cause the download to fail.[3][4] Verify that you have more space available than the total size of the dataset you are downloading.

- Retry the Download: Temporary server-side issues or network congestion can often be resolved by simply trying the download again.[3]

Tech Support

- Use a Download Manager: For large files, a download manager can help by resuming downloads that have been interrupted, saving you from having to start over.[5]

Below is a workflow to diagnose the cause of a failed download.

A basic workflow for troubleshooting download failures.

My downloaded file is corrupted. What should I do?

File corruption can happen due to network interruptions or, rarely, an issue with the source file on the server.[3][4] A corrupted file may be unreadable or cause errors when you try to open or decompress it.[6]

Methodology for Verifying File Integrity:

The most reliable way to check for corruption is to verify the file's checksum. **MDPD** provides MD5 checksums for all downloadable datasets.

- Locate the Checksum: On the dataset download page, find the provided MD5 value.

- Calculate the Checksum Locally: After downloading, use a command-line tool to calculate the checksum of your local file.

  - On macOS/Linux: Open a terminal and run: md5 /path/to/your/downloaded/file.zip

  - On Windows: Open Command Prompt and run: certutil -hashfile C:\path\to\your\downloaded\file.zip MD5

- Compare: Match the calculated checksum with the one provided on the **MDPD** website. If they do not match, the file is corrupted, and you should download it again.[5]

If the problem persists after multiple attempts, consider using a more robust download method, such as a command-line tool.[7]

What are the common HTTP error codes I might see?

When you interact with the **MDPD** portal, your browser communicates with our servers using HTTP. If there's a problem, the server will respond with a status code.[8] Understanding these codes can help you diagnose the issue.
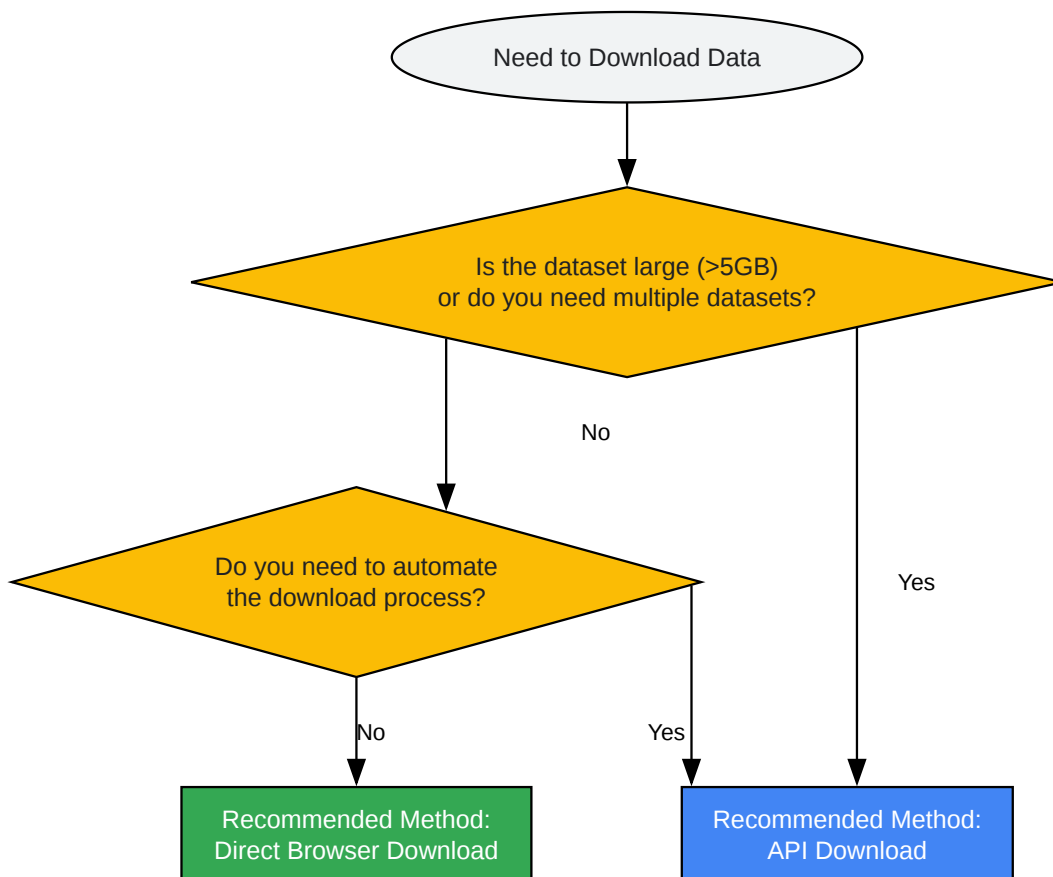
Error Code	Meaning	Common Cause & Solution
400 Bad Request	The server could not understand your request.	This can be caused by a malformed request from your browser.[9] Try clearing your browser cache and cookies, then attempt the download again.
401 Unauthorized	You are not logged in or do not have the correct credentials.	Ensure you are logged into your MDPD account. If you are, your session may have expired. Log out and log back in.[8][10]
403 Forbidden	You are logged in, but you do not have permission to access the data.	This indicates an issue with your account's permissions for that specific dataset.[8][9] Please contact support to verify your access rights.
404 Not Found	The requested file or page does not exist.	The link may be broken or the file may have been moved.[9][10] Double-check the URL or navigate to the dataset from the MDPD homepage.
500 Internal Server Error	A generic error indicating a problem on our end.	This is a server-side issue.[9][11] Please wait a few minutes and try again. If the problem persists, our team is likely already working on a fix.
503 Service Unavailable	The MDPD server is temporarily overloaded or down for maintenance.	This is usually temporary.[11] Please try your download again at a later time.

When should I use the API instead of a direct download?

Both direct download (from your browser) and the **MDPD** API are valid ways to get data, but they are suited for different scenarios.[12][13]

Feature	Direct Download (Browser)	API Download (Programmatic)
Use Case	Best for single files or smaller datasets.	Ideal for large datasets, batch downloads, or integrating MDPD data into automated workflows.[12][14]
Reliability	Prone to interruption from unstable connections.[1]	More robust; can be scripted to resume failed downloads and verify integrity automatically.[7]
Speed	Limited by browser performance and network stability.	Can be faster for large-scale transfers, especially when using optimized tools.[15]
Technical Skill	Minimal; just click and save. [14]	Requires basic knowledge of command-line tools or a scripting language like Python. [14]

The diagram below illustrates the decision-making process for choosing a download method.

```
┌─────────────────────────┐
│   Need to Download Data │
└─────────────────────────┘
            │
            ▼
   Is the dataset large (>5GB)
   or do you need multiple datasets?
```

Need to Download Data

Is the dataset large (>5GB)
or do you need multiple datasets?

No

Do you need to automate
the download process?

Yes

No

Yes

Recommended Method:
Direct Browser Download

Recommended Method:
API Download

Click to download full resolution via product page

Choosing between direct download and the API.

Experimental Protocols: Using Command-Line Tools for Reliable Downloads

For researchers needing to download large datasets reliably, using command-line tools like wget or cURL is highly recommended. These tools are less prone to failure and support resuming interrupted downloads.

Protocol: Downloading with wget

wget is a robust tool for downloading files from the command line.

Methodology:

- Get the Download Link: From the **MDPD** data portal, right-click the download button for your desired dataset and select "Copy Link Address."

- Open a Terminal: Access the command-line interface on your system (Terminal on macOS/Linux, PowerShell or Command Prompt on Windows).

- Execute the Command: Use the following command structure. The -c flag tells wget to continue an interrupted download.

- Authentication (If Required): If the dataset requires you to be logged in, you will need to provide your API key or session cookie.

  - Example with API Key Header:

This method provides a more stable and efficient way to handle large data transfers compared to a standard browser download.[7]

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